

Methyl 4-nitrobenzoate safety data sheet (SDS) information

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Compound of Interest

Compound Name: Methyl 4-nitrobenzoate

Cat. No.: B188774

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An In-depth Technical Guide to the Safety of Methyl 4-Nitrobenzoate

This technical guide provides a comprehensive overview of the safety data for **methyl 4-nitrobenzoate** (CAS No. 619-50-1), intended for researchers, scientists, and professionals in drug development. This document synthesizes available data on its physical and chemical properties, toxicological and ecotoxicological effects, hazard classifications, and safe handling procedures.

Chemical and Physical Properties

Methyl 4-nitrobenzoate is a light yellow to yellow crystalline powder.^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Methyl 4-Nitrobenzoate**

Property	Value	Reference(s)
CAS Number	619-50-1	
Molecular Formula	C ₈ H ₇ NO ₄	[3]
Molecular Weight	181.15 g/mol	[3]
Appearance	Light yellow to yellow fine crystalline powder/flakes	[2][3]
Melting Point	94-96 °C	[4]
Boiling Point	302.6 ± 25.0 °C at 760 mmHg	
Density	1.3 ± 0.1 g/cm ³	[5]
Flash Point	149.2 ± 25.2 °C	[5]
Solubility	Sparingly soluble in water. Soluble in methanol and diethyl ether.	[1][2][6]

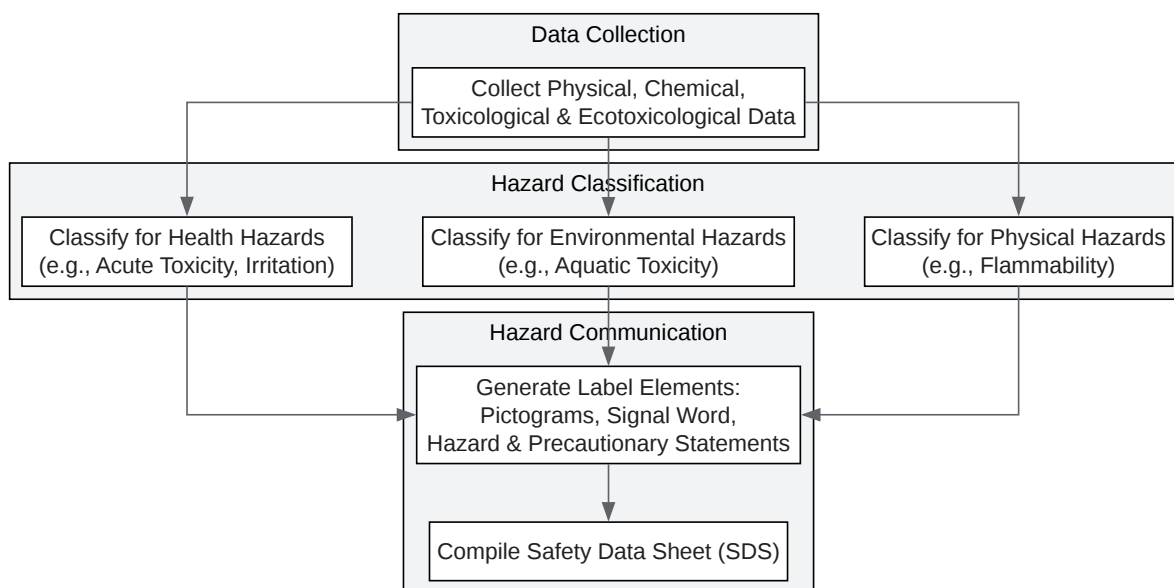
Hazard Identification and GHS Classification

The hazard classification of **methyl 4-nitrobenzoate** presents some inconsistencies across different suppliers. Some Safety Data Sheets (SDS) indicate that the chemical is not considered hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).^[4] However, other suppliers classify it as harmful to aquatic life with long-lasting effects. A harmonized classification from the European Chemicals Agency (ECHA) was not readily available from the conducted searches.

Table 2: GHS Classification Summary

Classification Source	GHS Classification	Hazard Statement
Thermo Fisher Scientific	Not classified as hazardous	None
Sigma-Aldrich	Aquatic Hazard (Chronic) - Category 3	H412: Harmful to aquatic life with long lasting effects

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals follows a logical workflow to determine the hazards of a substance and communicate them.



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Caption: A simplified workflow for GHS hazard classification and communication.

Toxicological Information

The toxicological properties of **methyl 4-nitrobenzoate** have not been fully investigated.^[7] The available quantitative data is limited, and much of the information is qualitative, suggesting potential for irritation.

Table 3: Summary of Toxicological Data

Endpoint	Species	Route	Value	Reference(s)
Acute Toxicity (LD ₅₀)	Mouse	Intraperitoneal	200 mg/kg	[5]
Skin Irritation	Not specified	Dermal	May cause skin irritation	[7]
Eye Irritation	Not specified	Ocular	May cause eye irritation	[7]
Respiratory Irritation	Not specified	Inhalation	May cause respiratory tract irritation	[7]
Carcinogenicity	Not specified	Not applicable	Not listed by ACGIH, IARC, NTP, or CA Prop 65	[7]

Experimental Protocols

Specific experimental protocols for the toxicological evaluation of **methyl 4-nitrobenzoate** were not available. The following are generalized methodologies based on standard guidelines for the key toxicological endpoints.

- **Objective:** To determine the median lethal dose (LD₅₀) of a substance when administered orally.
- **Test Animals:** Typically, a small number of female rodents (e.g., rats or mice) are used.
- **Procedure:** The "Up-and-Down Procedure" is often employed. A single animal is dosed at a starting level. If the animal survives, the next animal is dosed at a higher level; if it dies, the next is dosed at a lower level. This continues until stopping criteria are met.
- **Observation:** Animals are observed for signs of toxicity and mortality for up to 14 days.
- **Data Analysis:** The LD₅₀ is calculated using maximum likelihood methods.

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.
- Test Animals: Typically, albino rabbits are used.
- Procedure: A small amount of the test substance is applied to a shaved patch of skin on the animal's back and covered with a gauze patch.
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Data Analysis: The severity of the reactions is scored, and the substance is classified based on the mean scores.

Ecotoxicological Information

Methyl 4-nitrobenzoate is classified by some sources as being harmful to aquatic life with long-lasting effects.

Table 4: Summary of Ecotoxicological Data

Endpoint	Species	Duration	Value	Reference(s)
Acute Toxicity to Fish (LC ₅₀)	Pimephales promelas (fathead minnow)	96 hours	23.6 mg/L	[3]

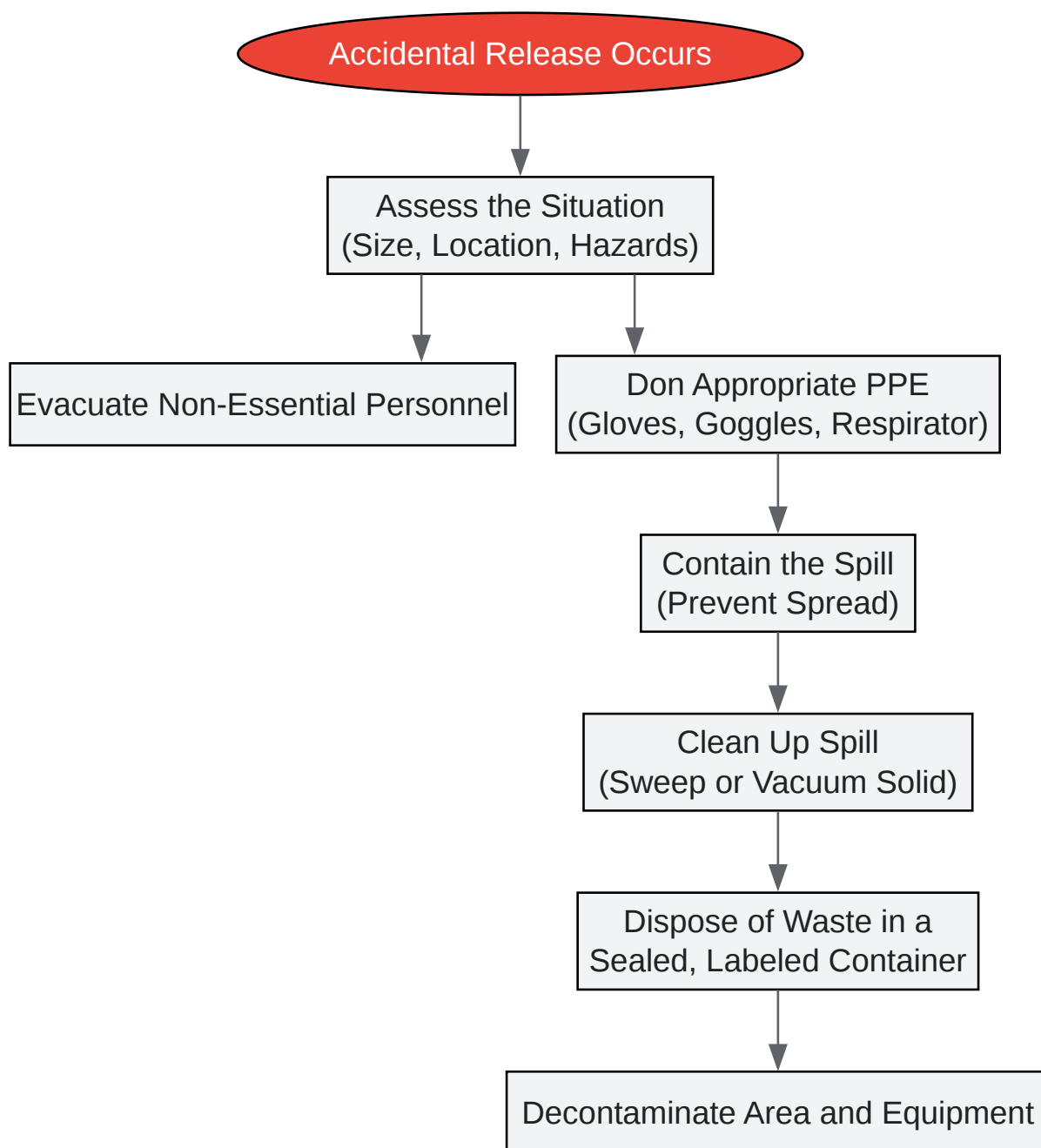
Experimental Protocol: Acute Toxicity for Fish (Based on OECD 203)

- Objective: To determine the concentration of a substance that is lethal to 50% (LC₅₀) of the test fish over a 96-hour period.
- Test Organism: A standard species like the fathead minnow (*Pimephales promelas*) is used.
- Procedure: Fish are exposed to a range of concentrations of the test substance in water under controlled conditions. A control group is exposed to water only.

- Observation: Mortalities are recorded at 24, 48, 72, and 96 hours.
- Data Analysis: The LC_{50} and its confidence limits are calculated at 96 hours using statistical methods like probit analysis.

Safe Handling and Emergency Procedures

Proper handling and storage are crucial to minimize exposure and risk. The following diagram illustrates the logical flow of actions in case of an accidental release.



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Caption: A workflow for responding to an accidental spill of **methyl 4-nitrobenzoate**.

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention.^[7]

- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical attention.[\[7\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[7\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Get medical attention.[\[7\]](#)

Handling and Storage

- Handling: Wash thoroughly after handling. Use with adequate ventilation. Avoid contact with eyes, skin, and clothing. Minimize dust generation.[\[7\]](#)
- Storage: Keep the container tightly closed. Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.[\[3\]](#)[\[7\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[7\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[7\]](#)
- Respiratory Protection: A respirator is not required under normal use conditions, but if dust is generated, a NIOSH-approved respirator for dusts should be used.[\[3\]](#)

Stability and Reactivity

Methyl 4-nitrobenzoate is stable under normal temperatures and pressures. It is incompatible with strong oxidizing agents and strong bases.[\[3\]](#) Hazardous decomposition products upon combustion may include nitrogen oxides and carbon oxides.

Conclusion

Methyl 4-nitrobenzoate is a compound with limited, and at times conflicting, safety data. While some sources do not classify it as hazardous, there is evidence to suggest it is harmful to aquatic organisms.[\[3\]](#) Its toxicological properties have not been fully characterized, but it is known to be potentially irritating to the skin, eyes, and respiratory tract.[\[7\]](#) The available acute

toxicity data is limited to the intraperitoneal route in mice. Researchers and drug development professionals should handle this chemical with caution, using appropriate personal protective equipment and adhering to the safe handling and storage procedures outlined in this guide and the relevant Safety Data Sheets. Further investigation into its toxicological and ecotoxicological profiles is warranted to provide a more complete safety assessment.

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